

Application Note: UV-Vis Spectrophotometric Characterization of 5-(Dimethylamino)-2-nitrobenzoic Acid

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Compound of Interest

| | |
|----------------|---------------------------------------|
| Compound Name: | 5-(Dimethylamino)-2-nitrobenzoic acid |
| CAS No.: | 62876-66-8 |
| Cat. No.: | B1602039 |

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Executive Summary

This application note details the protocol for the spectroscopic characterization of **5-(Dimethylamino)-2-nitrobenzoic acid** (CAS: 62876-66-8). Unlike simple chromophores, this molecule represents a classic "Push-Pull" (

) system, featuring an electron-donating dimethylamino group and electron-withdrawing nitro/carboxyl groups.

This unique electronic structure results in significant solvatochromism (color change based on solvent polarity) and pH-dependency (halochromism). Consequently, standard "single-wavelength" protocols are insufficient. This guide provides a self-validating workflow to determine the Molar Extinction Coefficient (

), identify Intramolecular Charge Transfer (ICT) bands, and assess purity for drug development applications.

Chemical Basis & Theoretical Framework

The Push-Pull Chromophore

The optical properties of **5-(Dimethylamino)-2-nitrobenzoic acid** arise from the conjugation between the lone pair on the nitrogen (Donor) and the nitro group (Acceptor).

- Dominant Transition:

(Intramolecular Charge Transfer).

- Visual Appearance: Typically yellow to orange in polar solvents due to the ICT band falling in the 400–500 nm range.
- Key Variable: The protonation state of the dimethylamino group acts as an optical switch.

Equilibrium States

The molecule exists in three primary states depending on pH, each with a distinct spectral signature:

- Cationic Form (Acidic pH):
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